

A Comparative Spectroscopic Guide to Cyclopropyl 2-Methylphenyl Ketone and Its Positional Isomers

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Compound of Interest

Compound Name: Cyclopropyl 2-methylphenyl ketone
CAS No.: 39615-34-4
Cat. No.: B1603977

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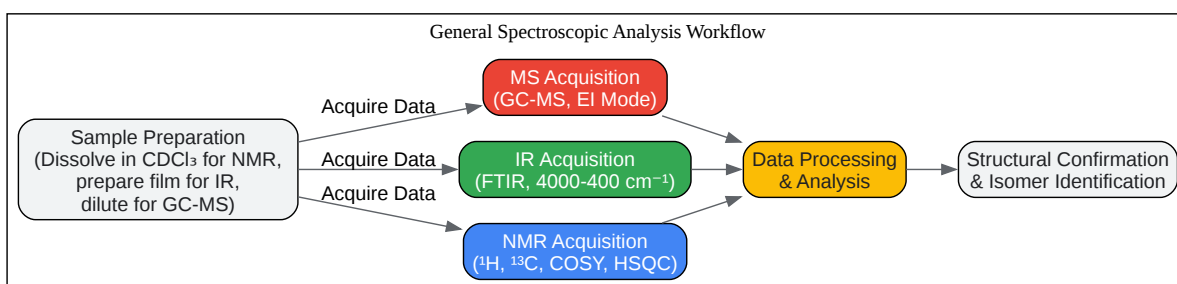
For researchers and professionals in drug development and synthetic chemistry, the precise identification of isomeric molecules is a foundational requirement for advancing a project. Positional isomers, while structurally similar, can exhibit profoundly different biological activities and physical properties. This guide provides an in-depth spectroscopic comparison of **cyclopropyl 2-methylphenyl ketone** and its meta and para isomers. We will dissect the nuances in their Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, moving beyond mere data presentation to explain the underlying chemical principles that give rise to their unique spectral fingerprints. This document is structured to provide not just the data, but the causal logic behind our experimental choices and interpretations.

Molecular Structures and Isomeric Considerations

The compounds under investigation are **cyclopropyl 2-methylphenyl ketone** (ortho), cyclopropyl 3-methylphenyl ketone (meta), and cyclopropyl 4-methylphenyl ketone (para). For a baseline comparison, we will also include the unsubstituted cyclopropyl phenyl ketone. The

position of the weakly electron-donating methyl group on the phenyl ring induces subtle but measurable electronic and steric changes, which are the basis for their spectroscopic differentiation.

Cyclopropyl 2-methylphenyl ketone (ortho-isomer)	Cyclopropyl 3-methylphenyl ketone (meta-isomer)	Cyclopropyl 4-methylphenyl ketone (para-isomer)	Cyclopropyl phenyl ketone (Reference Compound)
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